

Commercial Sources and Suppliers of DMPE-PEG2000: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *DMPE-PEG2000*

Cat. No.: *B15549222*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial sources, key characteristics, and relevant experimental methodologies for 1,2-dimyristoyl-sn-glycero-3-phosphoethanolamine-N-[methoxy(polyethylene glycol)-2000] (**DMPE-PEG2000**). This PEGylated lipid is a critical component in the development of long-circulating liposomal and lipid nanoparticle (LNP) drug delivery systems.

Commercial Availability

A variety of life science companies supply **DMPE-PEG2000** for research and pharmaceutical development. The following table summarizes prominent suppliers and their typical product specifications. While purity is consistently high across suppliers, researchers should note that other parameters, such as the polydispersity index (PDI) of the PEG chain, can influence the in vivo performance of the final nanoparticle formulation.

Supplier	Product Name(s)	Catalog Number (Example)	Purity	Molecular Weight (Approx.)	Additional Notes
MedChemExpress	PEG2000-DMPE	HY-112768	≥95%	2676.25 g/mol	Distributed by Cambridge Bioscience in the UK and Ireland. [1]
Avanti Polar Lipids	14:0 PEG2000 PE	880150	>99%	2693.28 g/mol	Distributed by Fisher Scientific and Croda Pharma. [2] [3] Available in various quantities.
Shochem (Shanghai) Co., Ltd.	DMPE-PEG2000	N/A	High-purity	~2700 g/mol	A leading manufacturer based in China. [4] [5]
Creative Biolabs	DMPE-PEG2000	MPL0313K	>95%	N/A	Offers a range of PEGylated lipids for drug delivery research. [6]
Cayman Chemical	DMPE-mPEG(2000)	19989	≥90%	N/A	Used in the synthesis of nanostructured lipid carriers. [7]
Chem-Impex International, Inc.	N-(Carbonyl-methoxypolyethyleneglycol	03135	≥98% (HPLC)	~2700 g/mol	Emphasizes its role in enhancing

	2000)1,2-dimyristoyl-sn-glycero-3-phosphoethanolamine, sodium salt					solubility and stability of hydrophobic drugs.[8]
Biopharma PEG Scientific Inc.	DMPE-PEG-Maleimide	N/A	≥95%	Varies		Provides various functionalized DMPE-PEG derivatives.[9]

Note: The molecular weight of PEGylated lipids is an average due to the polydispersity of the polyethylene glycol chain. The Polydispersity Index (PDI) is a measure of the distribution of molecular weights in a given polymer sample. A PDI value closer to 1.0 indicates a more uniform and monodisperse polymer chain length. While not always explicitly stated for **DMPE-PEG2000**, a typical PDI for high-quality PEGylated lipids is in the range of 1.01-1.05.

Experimental Protocols

The incorporation of **DMPE-PEG2000** into liposomes and lipid nanoparticles is crucial for their stability and pharmacokinetic profile. Below are detailed methodologies for key experiments involving **DMPE-PEG2000**.

Liposome Formulation using Thin-Film Hydration

This is a common method for preparing liposomes incorporating **DMPE-PEG2000**.

Methodology:

- Lipid Mixture Preparation:** Dissolve the desired lipids, for example, a mixture of a primary phospholipid like 1,2-dipalmitoyl-sn-glycero-3-phosphocholine (DSPC), cholesterol, and **DMPE-PEG2000** in a molar ratio of 55:40:5, in a suitable organic solvent such as chloroform or a chloroform:methanol mixture in a round-bottom flask.

- **Thin-Film Formation:** Remove the organic solvent using a rotary evaporator under reduced pressure. This will result in the formation of a thin, uniform lipid film on the inner surface of the flask. To ensure complete removal of the solvent, the flask can be placed under high vacuum for at least 2 hours.
- **Hydration:** Hydrate the lipid film with an aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) by gentle rotation of the flask at a temperature above the phase transition temperature (T_c) of the primary lipid. This process leads to the spontaneous formation of multilamellar vesicles (MLVs).
- **Size Reduction (Optional but Recommended):** To obtain smaller, unilamellar vesicles (SUVs), the MLV suspension can be subjected to sonication (using a probe sonicator or bath sonicator) or extrusion through polycarbonate membranes of a defined pore size (e.g., 100 nm) using a mini-extruder.

Doxorubicin Loading into Liposomes via Remote Loading

A transmembrane pH gradient can be used to efficiently load amphipathic weak-base drugs like doxorubicin into pre-formed liposomes.

Methodology:

- **Liposome Preparation:** Prepare liposomes as described in the thin-film hydration protocol, using an acidic hydration buffer (e.g., 300 mM citrate buffer, pH 4.0).
- **Creation of pH Gradient:** After liposome formation and sizing, exchange the external buffer with a buffer of physiological pH (e.g., phosphate-buffered saline, pH 7.4) through dialysis or size-exclusion chromatography. This creates a pH gradient where the interior of the liposome is acidic and the exterior is neutral.
- **Drug Loading:** Add the doxorubicin solution to the liposome suspension and incubate at a temperature above the lipid T_c (e.g., 60°C) for a specified time (e.g., 30-60 minutes). The uncharged doxorubicin will cross the lipid bilayer into the acidic core where it becomes protonated and trapped.

- Removal of Unencapsulated Drug: Separate the doxorubicin-loaded liposomes from the unencapsulated drug using size-exclusion chromatography or dialysis.

Characterization of DMPE-PEG2000 Containing Liposomes

a) Size and Polydispersity Index (PDI) Measurement:

- Method: Dynamic Light Scattering (DLS) is the standard technique used to determine the mean hydrodynamic diameter and PDI of liposomes in suspension.
- Procedure: Dilute a small aliquot of the liposome suspension in the appropriate buffer to a suitable concentration for DLS analysis. Perform the measurement at a fixed angle (e.g., 173°) and temperature (e.g., 25°C).

b) Zeta Potential Measurement:

- Method: Laser Doppler Velocimetry is used to measure the surface charge of the liposomes.
- Procedure: The same diluted sample used for DLS can typically be used for zeta potential measurement. The instrument applies an electric field and measures the velocity of the particles, which is then used to calculate the zeta potential.

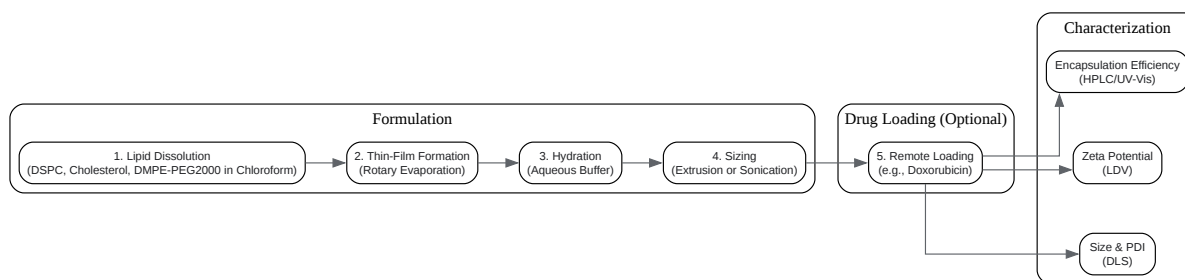
c) Encapsulation Efficiency Determination:

- Method: This involves separating the encapsulated drug from the unencapsulated (free) drug and then quantifying the amount of drug in the liposomes.
- Procedure:
 - Separate the liposomes from the free drug using methods like size-exclusion chromatography or centrifugal ultrafiltration.
 - Lyse the liposomes to release the encapsulated drug using a suitable detergent (e.g., Triton X-100) or an organic solvent (e.g., methanol).

- Quantify the drug concentration using a suitable analytical technique, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).
- The encapsulation efficiency (EE%) is calculated using the following formula: $EE\% = \frac{\text{Amount of encapsulated drug}}{\text{Total amount of drug}} \times 100$

Visualizations

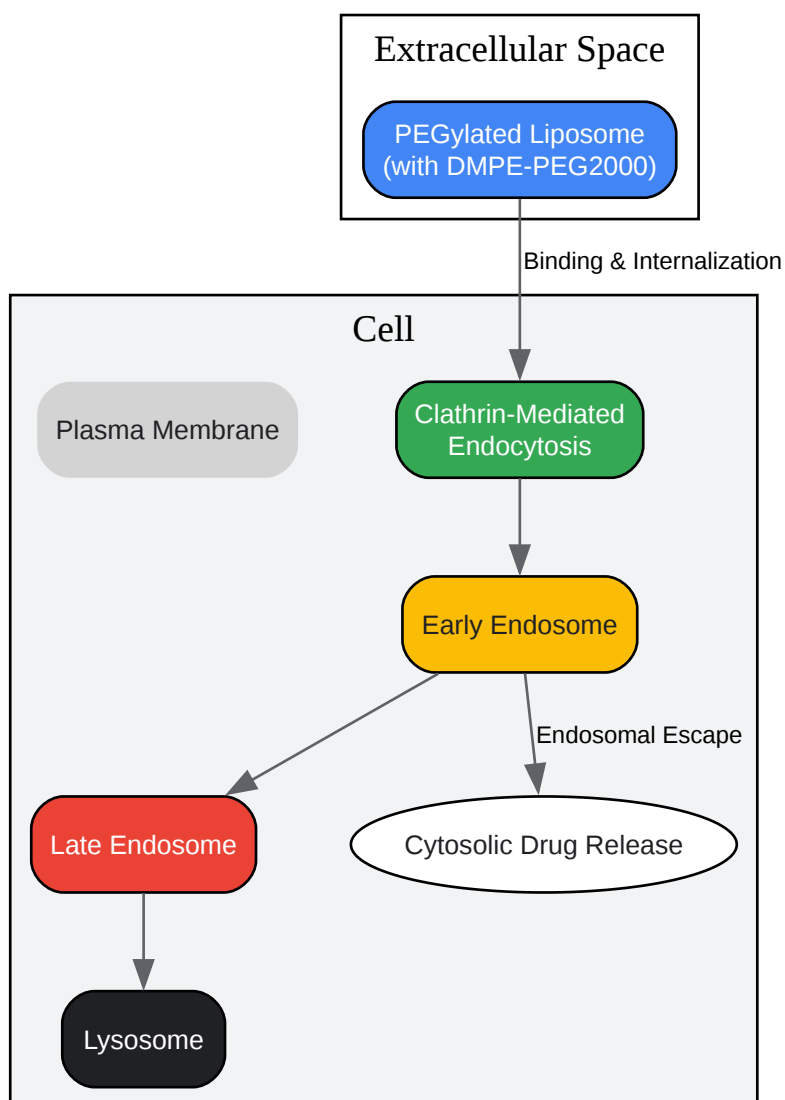
Experimental Workflow for Liposome Formulation and Characterization



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Caption: Workflow for preparing and characterizing **DMPE-PEG2000** liposomes.

Cellular Uptake Pathway of PEGylated Liposomes



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Caption: Primary cellular uptake route for PEGylated liposomes.

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- To cite this document: BenchChem. [Commercial Sources and Suppliers of DMPE-PEG2000: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15549222/docs#commercial-sources-and-suppliers-of-dmpe-peg2000-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b15549222/docs#commercial-sources-and-suppliers-of-dmpe-peg2000-an-in-depth-technical-guide)

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